

# Propylene glycol monooleate solubility in water and organic solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Propylene glycol monooleate*

Cat. No.: B072195

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **Propylene Glycol Monooleate**

**For Researchers, Scientists, and Drug Development Professionals**

## Abstract

**Propylene glycol monooleate** (PGMO) is a nonionic surfactant and emulsifier extensively utilized across the pharmaceutical, cosmetic, and food industries.<sup>[1]</sup> Its amphiphilic nature, stemming from a hydrophilic propylene glycol head and a lipophilic oleic acid tail, dictates its solubility characteristics and functional properties. This technical guide provides a comprehensive overview of the solubility of PGMO in aqueous and organic media. It includes quantitative solubility data, detailed experimental protocols for solubility determination, and discusses the implications of its solubility profile for various applications, particularly in drug delivery systems.

## Introduction to Propylene Glycol Monooleate

**Propylene glycol monooleate** (CAS No. 1330-80-9) is an ester formed from the reaction of propylene glycol with oleic acid.<sup>[1]</sup> It is a colorless to pale yellow, viscous liquid with a mild, slightly oily odor.<sup>[2]</sup> As a nonionic surfactant, it is valued for its ability to reduce surface tension and stabilize oil-in-water emulsions.<sup>[1][3]</sup> This property makes it a critical ingredient in a wide array of products, where it functions as an emulsifier, stabilizer, solubilizer, and dispersant.<sup>[1][4]</sup>

In the pharmaceutical field, PGMO is particularly noted for its role in enhancing the solubility and bioavailability of poorly water-soluble active pharmaceutical ingredients (APIs).<sup>[4][5]</sup>

## Principles of Solubility

The solubility of a substance is governed by the principle of "like dissolves like," which implies that substances with similar polarities are more likely to be miscible.<sup>[6][7]</sup> **Propylene glycol monooleate**'s structure is amphiphilic, containing both a polar (hydrophilic) region—the hydroxyl group of the propylene glycol moiety—and a large non-polar (lipophilic) region—the long hydrocarbon chain of the oleic acid.

This dual character means it does not dissolve readily in highly polar solvents like water but shows good solubility in many organic solvents.<sup>[5]</sup> The long hydrocarbon tail dominates its overall properties, making it largely hydrophobic. In aqueous systems, it acts as a surfactant, forming micelles above a certain concentration (the Critical Micelle Concentration or CMC), which can encapsulate hydrophobic substances, thereby increasing their apparent solubility in water.

## Quantitative Solubility Data

The solubility of PGMO is highly dependent on the solvent and temperature. The following tables summarize the available quantitative and qualitative solubility data.

**Table 1: Solubility of Propylene Glycol Monooleate in Water**

Temperature (°C)	Solubility	Source
25	0.009738 mg/L (est.)	[8]
Not Specified	3.3 mg/L	[3][5]
Not Specified	Insoluble	[9]

Note: The term "insoluble" in many datasheets is a qualitative descriptor indicating very low solubility. The quantitative values confirm that PGMO is very poorly soluble in water.

**Table 2: Solubility of Propylene Glycol Monooleate in Organic Solvents**

Solvent	Solubility Description	Source(s)
Ethanol	Soluble	[9]
Ethyl Acetate	Soluble	[9]
Acetone	Soluble	[10]
Chloroform	Soluble	[11]
Toluene	Soluble	[12]
Propylene Glycol	Insoluble	[3][5]

Note: While many sources state PGMO is "soluble in organic solvents," specific quantitative data across a wide range of solvents is not readily available in the cited literature. The "insoluble" designation in propylene glycol is a notable exception.[3][5]

## Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for formulation development. The shake-flask method is a standard and widely accepted technique for determining the equilibrium solubility of a compound in a given solvent.

### Protocol: Shake-Flask Method for Solubility Determination

- Objective: To determine the equilibrium solubility of **Propylene Glycol Monooleate** in a selected solvent at a constant temperature.
- Materials:
  - **Propylene Glycol Monooleate** (high purity)
  - Solvent of interest (e.g., water, ethanol)
  - Glass vials or flasks with airtight screw caps

- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE or appropriate material)
- Analytical balance
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), or gravimetric analysis).

- Procedure:
  1. Add an excess amount of PGMO to a vial containing a known volume of the solvent. The excess solid/liquid phase ensures that saturation is achieved.
  2. Seal the vials tightly to prevent solvent evaporation.
  3. Place the vials in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).
  4. Agitate the samples for a predetermined period (e.g., 24 to 72 hours) to ensure equilibrium is reached. Preliminary studies may be needed to determine the time required to reach equilibrium.
  5. After equilibration, allow the vials to stand at the same constant temperature to let the undissolved PGMO settle.
  6. For complete phase separation, centrifuge the samples at a controlled temperature.
  7. Carefully withdraw a clear aliquot of the supernatant (the saturated solution) using a syringe.
  8. Immediately filter the aliquot through a syringe filter to remove any remaining undissolved micro-particles.
  9. Accurately dilute the filtered saturated solution with a suitable solvent for analysis.

10. Quantify the concentration of PGMO in the diluted sample using a validated analytical method (e.g., HPLC-UV, GC-FID).
11. Calculate the original concentration in the saturated solution to determine the solubility, typically expressed in mg/L, g/100mL, or molarity.

## Visualization of Experimental Workflow

The following diagram illustrates the workflow for the shake-flask solubility determination protocol.

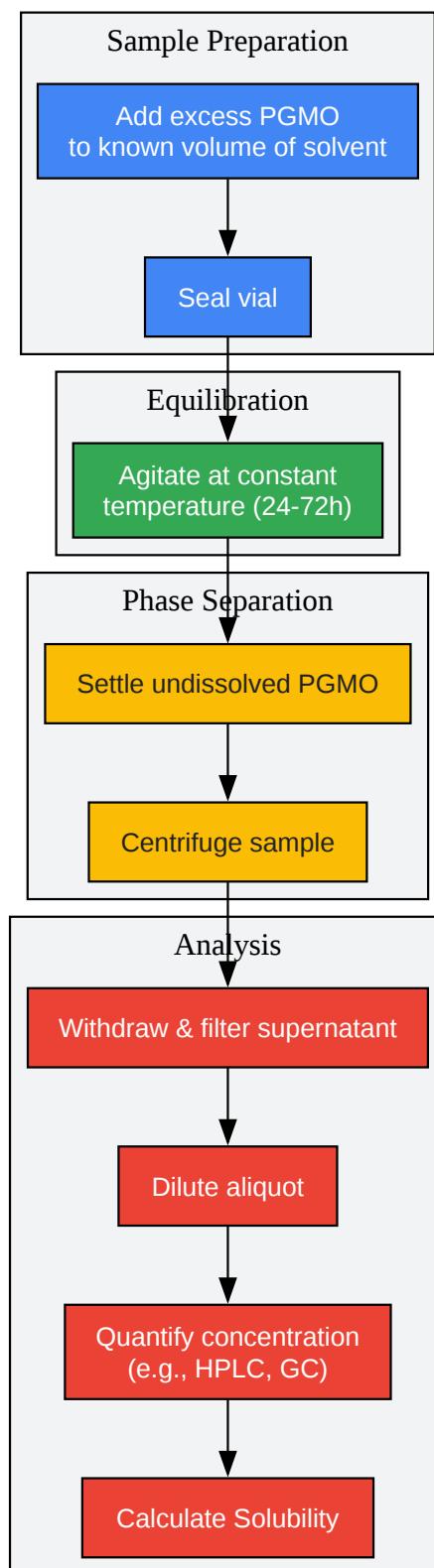
[Click to download full resolution via product page](#)

Fig. 1: Workflow for Shake-Flask Solubility Determination.

# Applications in Drug Development and Formulation

The solubility characteristics of PGMO are pivotal to its function in pharmaceutical formulations.

- Solubilizer for Poorly Soluble Drugs: Many APIs are lipophilic and exhibit poor water solubility, which limits their absorption and bioavailability. PGMO can be used in formulations to dissolve or disperse these drugs, improving their delivery.[4][5] For instance, it is a component in self-emulsifying drug delivery systems (SEDDS), which form fine oil-in-water emulsions in the gastrointestinal tract, facilitating drug absorption.
- Topical and Transdermal Delivery: PGMO is used in topical formulations to enhance the penetration of APIs through the skin.[13] Studies have shown that formulations containing propylene glycol and glycerol monooleate (a similar compound) can significantly increase the skin permeation and retention of drugs like 5-aminolevulinic acid (5-ALA).[13][14]
- Formation of Liquid Crystalline Phases: In complex systems with other lipids, co-solvents (like propylene glycol), and water, PGMO can participate in the formation of various liquid crystalline phases (e.g., cubic, hexagonal).[5][15] These ordered structures can be used to create sophisticated drug delivery systems that provide sustained or controlled release of an entrapped API.[15]

## Conclusion

**Propylene glycol monooleate** is a versatile excipient with a well-defined solubility profile characterized by very low aqueous solubility and good solubility in a range of organic solvents. This amphiphilic nature is the foundation of its utility as an emulsifier and solubilizing agent in the pharmaceutical and other industries. A thorough understanding of its solubility, determined through standardized protocols like the shake-flask method, is essential for formulation scientists to harness its full potential in developing effective and stable drug delivery systems for poorly soluble compounds.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. CAS 1330-80-9: Propylene glycol monooleate | CymitQuimica [cymitquimica.com]
- 3. Buy Propylene glycol monooleate | 1330-80-9 [smolecule.com]
- 4. bocsci.com [bocsci.com]
- 5. Propylene glycol monooleate (1330-80-9) for sale [vulcanchem.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. youtube.com [youtube.com]
- 8. propylene glycol oleate, 1330-80-9 [thegoodsentscompany.com]
- 9. fao.org [fao.org]
- 10. scribd.com [scribd.com]
- 11. Glyceryl Monooleate | C21H40O4 | CID 5283468 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Polyoxyethylene sorbitan monooleate - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Topical glycerol monooleate/propylene glycol formulations enhance 5-aminolevulinic acid in vitro skin delivery and in vivo protoporphyrin IX accumulation in hairless mouse skin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Propylene glycol monooleate solubility in water and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072195#propylene-glycol-monooleate-solubility-in-water-and-organic-solvents>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)